

In-depth Technical Guide: 7-Ethoxy-4-fluoro-1H-indole

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Compound of Interest

Compound Name: 7-Ethoxy-4-fluoro-1H-indole

Cat. No.: B15233426

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CAS Number: 1154742-53-6

For Researchers, Scientists, and Drug Development Professionals

Abstract

7-Ethoxy-4-fluoro-1H-indole is a fluorinated indole derivative that holds potential as a building block in medicinal chemistry and materials science. This technical guide provides a comprehensive overview of its chemical properties, and general synthesis strategies, and contextualizes its potential applications within the broader landscape of indole chemistry. Due to the limited specific data available for this compound, this guide draws upon established principles of indole synthesis and the known biological and material properties of related fluorinated indole structures to provide a foundational understanding for researchers.

Chemical and Physical Properties

A summary of the known and predicted physicochemical properties of **7-Ethoxy-4-fluoro-1H-indole** is presented below. It is important to note that experimentally determined data for this specific compound is scarce in publicly accessible literature.

Property	Value	Source
CAS Number	1154742-53-6	Chemical Abstracts Service
Molecular Formula	C ₁₀ H ₁₀ FNO	BLD Pharm[1]
Molecular Weight	179.19 g/mol	BLD Pharm[1]
SMILES Code	FC1C2C=CNC=2C(OCC)=CC=1	BLD Pharm[1]
Appearance	(Predicted) Off-white to light yellow solid	Inferred from similar indole structures
Solubility	(Predicted) Soluble in organic solvents such as methanol, ethanol, and dichloromethane.	Inferred from general indole solubility

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **7-Ethoxy-4-fluoro-1H-indole** is not readily available in peer-reviewed literature, its structure suggests that it can be synthesized through modifications of well-established indole synthesis methodologies. The indole nucleus is a cornerstone of many natural products and pharmaceuticals, leading to the development of numerous synthetic routes.[2]

Conceptual Synthetic Approach: Modified Fischer Indole Synthesis

The Fischer indole synthesis is a classic and versatile method for preparing indoles. A plausible route to **7-Ethoxy-4-fluoro-1H-indole** would involve the reaction of a suitably substituted phenylhydrazine with an appropriate ketone or aldehyde, followed by acid-catalyzed cyclization.

Proposed Reaction Scheme:



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Figure 1. A conceptual workflow for the synthesis of **7-Ethoxy-4-fluoro-1H-indole** via a modified Fischer Indole Synthesis.

General Experimental Protocol (Hypothetical):

- Hydrazone Formation:
 - Dissolve 3-ethoxy-6-fluorophenylhydrazine in a suitable solvent such as ethanol.
 - Add acetaldehyde to the solution, often with a catalytic amount of acid (e.g., acetic acid).
 - Stir the reaction mixture at room temperature until the formation of the hydrazone is complete, which can be monitored by Thin Layer Chromatography (TLC).
 - The resulting hydrazone intermediate may be isolated or used directly in the next step.
- Indolization (Cyclization):
 - The hydrazone is treated with a strong acid catalyst, such as sulfuric acid, polyphosphoric acid, or a Lewis acid.
 - The reaction is typically heated to facilitate the [3,3]-sigmatropic rearrangement and subsequent cyclization.
 - The reaction progress is monitored by TLC.
 - Upon completion, the reaction mixture is cooled and neutralized.
 - The crude product is extracted with an organic solvent.

- Purification is achieved through column chromatography to yield the final product, **7-Ethoxy-4-fluoro-1H-indole**.

Alternative Synthetic Strategies

Other established indole syntheses, such as the Reissert, Madelung, or various transition-metal-catalyzed methods, could also be adapted for the synthesis of this compound.^[4] The choice of method would depend on the availability of starting materials and the desired scale of the synthesis.

Potential Applications in Drug Discovery and Medicinal Chemistry

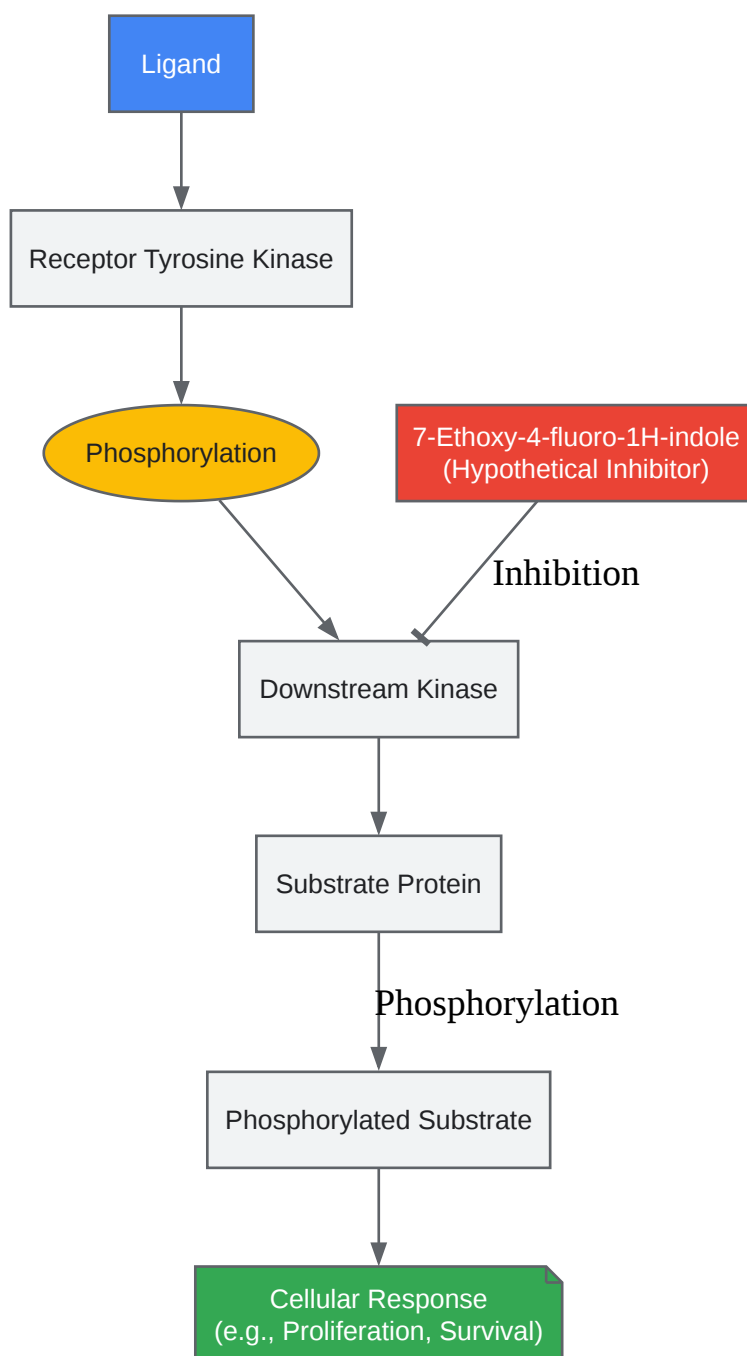
The indole scaffold is a privileged structure in medicinal chemistry, present in a wide array of biologically active compounds, including anti-cancer, anti-inflammatory, and anti-viral agents.^[5] ^[6] The incorporation of fluorine into drug candidates is a common strategy to enhance metabolic stability, binding affinity, and bioavailability.^[7]

Role as a Pharmacophore

The 7-ethoxy and 4-fluoro substitutions on the indole ring of this compound can influence its electronic properties and steric profile, potentially leading to selective interactions with biological targets. Fluorinated indoles have been investigated for a range of therapeutic applications.^[7] For instance, related fluorinated indoles have shown promise in the development of kinase inhibitors and as antagonists for various receptors.

Signaling Pathway Interactions (Hypothetical)

Given the prevalence of the indole nucleus in bioactive molecules, **7-Ethoxy-4-fluoro-1H-indole** could potentially interact with various signaling pathways. The diagram below illustrates a generalized signaling pathway where an indole-based inhibitor might act, for example, by blocking the activity of a protein kinase.



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Figure 2. A generalized signaling pathway illustrating the potential inhibitory action of an indole-based compound like **7-Ethoxy-4-fluoro-1H-indole** on a downstream kinase.

Safety and Handling

Specific safety data for **7-Ethoxy-4-fluoro-1H-indole** is not available. However, based on the safety profiles of similar fluorinated indole compounds, the following precautions are recommended.^{[3][8]}

Hazard Category	Precautionary Statements
Acute Toxicity (Oral)	Harmful if swallowed. Do not eat, drink or smoke when using this product.
Skin Corrosion/Irritation	Causes skin irritation. Wear protective gloves.
Serious Eye Damage/Irritation	Causes serious eye irritation. Wear eye protection.
Specific Target Organ Toxicity	May cause respiratory irritation. Avoid breathing dust/fumes. Use in a well-ventilated area.

Handling and Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed.
- Handle in accordance with good industrial hygiene and safety practices.^[8]

Conclusion

7-Ethoxy-4-fluoro-1H-indole is a chemical entity with potential for further exploration in the fields of medicinal chemistry and materials science. While specific experimental data is currently limited, this guide provides a foundational understanding based on established chemical principles and the properties of related compounds. Researchers interested in this molecule are encouraged to perform detailed characterization and experimental validation of its properties and biological activities. The synthetic strategies and potential applications outlined herein serve as a starting point for future investigations into this and similar novel indole derivatives.

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